

Methods for creating NPY knockout rat models for obesity research.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: NPY (human, rat)

CAS No.: 90880-35-6

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Application Note: Engineering the Metabolic Switch Protocol for Generating NPY Knockout (KO) Rat Models via CRISPR/Cas9 RNP Electroporation

Executive Summary: Escaping the "Mouse Trap"

In obesity research, the mouse (*Mus musculus*) has long been the workhorse. However, translational failure rates remain high due to distinct metabolic differences between mice and humans. Rats (*Rattus norvegicus*) offer a superior physiological approximation of human energy homeostasis, particularly in bile acid metabolism and brown adipose tissue (BAT) thermogenesis.

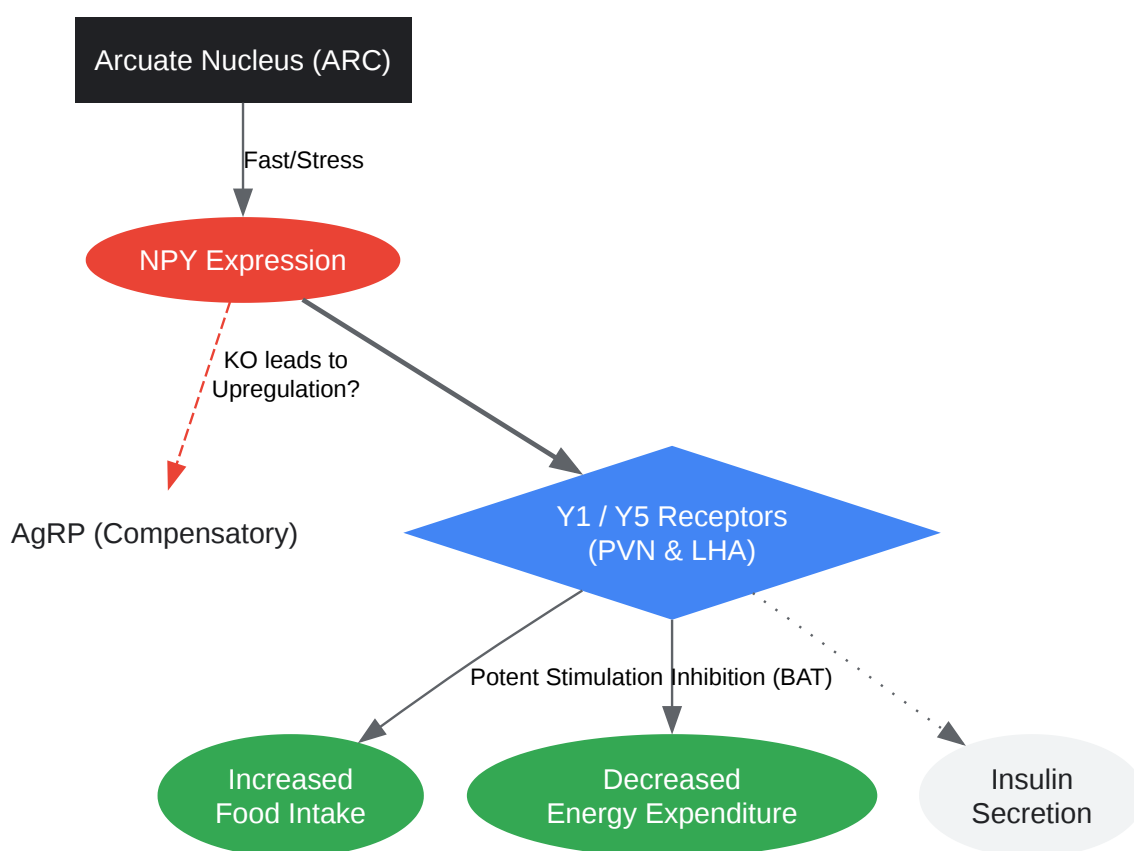
Neuropeptide Y (NPY) is the most potent orexigenic peptide in the central nervous system. While NPY knockout mice often display normal body weight due to compensatory upregulation of Agouti-related peptide (AgRP), the NPY KO Rat represents a critical tool to dissect these compensatory mechanisms in a species with a more human-like metabolic baseline.

This guide details the generation of NPY KO rats using Cas9 Ribonucleoprotein (RNP) Electroporation, a method superior to traditional microinjection for reducing mosaicism and

increasing embryo viability.

Mechanistic Grounding: The NPY Signaling Axis

Before engineering the model, one must understand the circuit being disrupted. NPY originates in the Arcuate Nucleus (ARC) of the hypothalamus and projects to the Paraventricular Nucleus (PVN), acting primarily through Y1 and Y5 receptors to stimulate feeding and inhibit energy expenditure.



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Figure 1: The NPY orexigenic axis. In a Knockout model, the primary output (Intake) is blunted, but researchers must monitor the compensatory AgRP pathway (dashed yellow).

Strategic Design: CRISPR/Cas9 RNP Complex

We utilize a Ribonucleoprotein (RNP) approach—complexing Cas9 protein directly with synthetic sgRNA—rather than injecting plasmids or mRNA.

- Why? RNPs degrade rapidly (24-48h), significantly reducing off-target effects compared to plasmid integration. They are also active immediately upon entry, crucial for editing at the 1-cell stage to prevent mosaicism.

Target Selection:

- Locus:Npy (Rat ID: Gene 24604).[1]
- Region: Exon 2 (contains the start codon and signal peptide). Disruption here ensures no functional peptide is secreted.
- sgRNA Design: Use tools like CHOPCHOP or CRISPOR. Select guides with high on-target scores (>60) and zero off-targets in coding regions.

Protocol: High-Throughput Zygote Electroporation

This protocol replaces labor-intensive microinjection with the "TAKE" (Technique for Animal Knockout system by Electroporation) method, allowing simultaneous editing of 30-50 embryos.

Phase A: Reagent Preparation

- crRNA/tracrRNA Annealing: Mix equimolar amounts to form functional sgRNA (final conc: 3 $\mu\text{g}/\mu\text{L}$).
- RNP Assembly: Incubate Cas9 Protein (High Fidelity) with sgRNA in Opti-MEM at 37°C for 15 mins.
 - Ratio: 1:1.5 (Cas9:sgRNA) by weight.
 - Final Concentration: 100 ng/ μL Cas9 / 150 ng/ μL sgRNA.

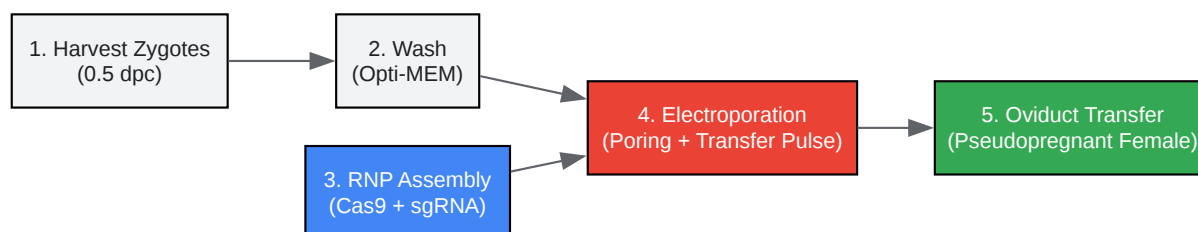
Phase B: Embryo Manipulation

- Animals: Sprague-Dawley (SD) or Wistar rats.
- Superovulation:

- Day -3 (16:00): Inject PMSG (15-20 IU, IP) to donor females.
- Day -1 (17:00): Inject hCG (20 IU, IP). Pair with males immediately.
- Day 0 (08:00): Check for vaginal plugs.

Step-by-Step Electroporation Workflow:

- Harvest: Euthanize plug-positive females. Collect oviducts in M2 medium. Release cumulus-oocyte complexes (COCs) and treat with Hyaluronidase to isolate 1-cell zygotes.
- Wash: Wash zygotes 3x in Opti-MEM (serum-free) to remove culture media proteins that interfere with electroporation.
- Pulse (The Critical Step):
 - Place zygotes in the electrode chamber (gap: 1mm) containing 10 μ L of RNP mix.
 - Electroporator Settings (NEPA21 or equivalent):
 - Poring Pulse: 225V, 2.0 ms length, 50 ms interval, 4 pulses, 10% decay.
 - Transfer Pulse: 20V, 50 ms length, 50 ms interval, 5 pulses (bi-directional).
- Recovery: Immediately transfer zygotes to pre-warmed KSOM medium. Incubate at 37°C/5% CO₂ for 1-2 hours to ensure survival.
- Transfer: Surgically transfer 20-25 viable zygotes into the oviduct of a pseudopregnant recipient (0.5 dpc).



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Figure 2: The "TAKE" Workflow. RNP assembly (Step 3) must occur <30 mins before pulsing (Step 4) for maximum efficiency.

Validation & Genotyping

Do not rely on phenotype alone. You must validate the genomic edit.

- Biopsy: Tail clip at PND 14 (Post-Natal Day 14).
- PCR: Design primers flanking the target site (approx. 400bp amplicon).
- T7E1 Assay: Denature and re-anneal PCR products. Treat with T7 Endonuclease I. Mismatches (indels) will be cleaved, appearing as smaller bands on a gel.
- Sanger Sequencing: Essential for confirmation. Look for "messy" peaks starting at the cut site (indicating NHEJ indels) or a clean deletion.

Table 1: Expected Genotyping Outcomes

Assay	Wild Type (WT)	Heterozygous KO (+/-)	Homozygous KO (-/-)
PCR Band	Single band (400bp)	Double band or smear	Single band (shifted size)
T7E1 Cleavage	No cleavage	Cleavage present	No cleavage (if identical alleles)
Sequencing	Clean read	Overlapping peaks	Clean read (frameshift)

Phenotypic Characterization: The Obesity Protocol

NPY KO animals are often resistant to Diet-Induced Obesity (DIO).^[2] To validate your model, you must challenge the metabolic system.

Experiment A: The Fasting-Refeeding Challenge

- Rationale: NPY is critical for the "starvation response."

- Method: Fast rats for 24 hours. Re-introduce food and measure intake at 1h, 2h, 4h, and 24h.
- Expected Result: NPY KO rats should show blunted re-feeding compared to WT controls.

Experiment B: High-Fat Diet (HFD) Challenge

- Diet: 60% kcal from fat (e.g., Research Diets D12492).
- Duration: 12-16 weeks.
- Measurement: Weekly body weight and body composition (EchoMRI).
- Expected Result: NPY KO rats should gain significantly less weight and fat mass than WT littermates.

Experiment C: Metabolic Cages (CLAMS)

- Measure VO₂ (Oxygen Consumption) and RER (Respiratory Exchange Ratio).
- Hypothesis: NPY KO rats may exhibit increased energy expenditure or increased thermogenesis in BAT.[\[2\]](#)

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- To cite this document: BenchChem. [Methods for creating NPY knockout rat models for obesity research.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612352/docs#methods-for-creating-nty-knockout-rat-models-for-obesity-research\]](https://www.benchchem.com/product/b612352/docs#methods-for-creating-nty-knockout-rat-models-for-obesity-research)

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